

4-Iodothiophene-2-carbaldehyde safety and handling

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Compound of Interest

Compound Name: **4-Iodothiophene-2-carbaldehyde**

Cat. No.: **B095859**

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Hazard Identification and Toxicological Profile

4-Iodothiophene-2-carbaldehyde is classified as a hazardous substance. Based on the available data for this compound and its isomers, it is prudent to handle it with care, assuming a significant potential for adverse health effects upon exposure.[\[1\]](#)

GHS Hazard Classification:

The primary hazards associated with **4-Iodothiophene-2-carbaldehyde** and its close structural relatives are summarized below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Acute Oral Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Routes of Exposure and Symptoms:

- Inhalation: Inhalation of dust or vapors may lead to respiratory tract irritation, causing symptoms such as coughing and shortness of breath.[\[2\]](#)[\[3\]](#)

- Skin Contact: Direct contact can cause skin irritation, characterized by redness, itching, and pain.[2][3][4] Prolonged or repeated contact may lead to dermatitis.[5]
- Eye Contact: The compound is a serious eye irritant.[2][3][4] Contact can cause significant pain, redness, and watering of the eyes.[2][4]
- Ingestion: Ingestion is harmful and can lead to gastrointestinal irritation and other systemic effects.[2][4]

Toxicological Data Summary

Due to the limited availability of specific toxicological data for **4-Iodothiophene-2-carbaldehyde**, the following table includes information from closely related thiophene derivatives to provide a conservative safety assessment.

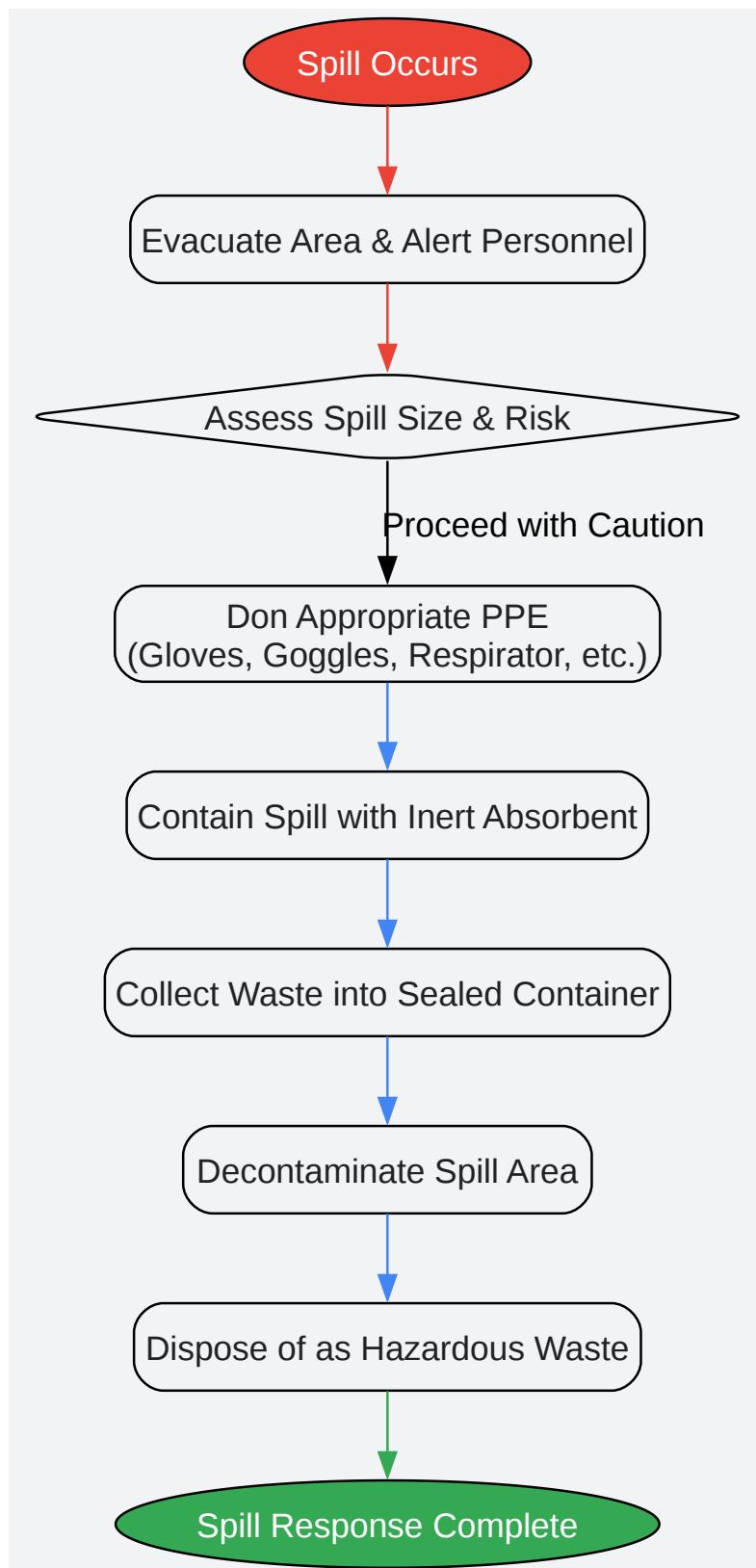
Hazard Category	GHS Classification	Primary Health Effects	Supporting Compounds
Acute Toxicity (Oral)	Category 4	Harmful if swallowed. [2][4]	Thiophene-2-carboxaldehyde[2][4] [6], 2-Iodothiophene[7]
Skin Irritation	Category 2	Causes skin irritation. [2][3][4]	Thiophene-2-carboxaldehyde[2][4], 3-Iodothiophene-2-carbaldehyde[3]
Eye Irritation	Category 2/2A	Causes serious eye irritation.[2][3][4]	Thiophene-2-carboxaldehyde[2][4], 3-Iodothiophene-2-carbaldehyde[3]
Skin Sensitization	Category 1	May cause an allergic skin reaction.[4]	Thiophene-2-carboxaldehyde[4]
STOT - Single Exposure	Category 3	May cause respiratory irritation.[2][3]	Thiophene-2-carboxaldehyde[2], 3-Iodothiophene-2-carbaldehyde[3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize the risk of exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Recommended PPE Ensemble:

- Eye and Face Protection: Chemical safety goggles that form a seal around the eyes are mandatory.[8] For procedures with a higher risk of splashing, a full-face shield should be worn in addition to safety goggles.[2][8]
- Hand Protection: Chemically resistant gloves are required.[8] Nitrile or neoprene gloves are generally suitable, but it is crucial to consult the glove manufacturer's compatibility data.[4] Gloves must be inspected for any signs of degradation or perforation before use and should be changed immediately if contamination is suspected.
- Body Protection: A flame-retardant lab coat that closes in the front is required. For larger quantities or tasks with a significant splash potential, a chemical-resistant apron or gown should be worn over the lab coat.
- Respiratory Protection: All handling of **4-Iodothiophene-2-carbaldehyde** as a solid or in a volatile solvent should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[3] If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. [5][9]

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